

# Application Note: Photocatalytic Synthesis of Benzo[c]cinnoline

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## Compound of Interest

Compound Name: *Dibenzo[c,f]cinnoline*

Cat. No.: *B086725*

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## Introduction

Benzo[c]cinnoline and its derivatives are an important class of nitrogen-containing heterocyclic compounds that are of significant interest to researchers in medicinal chemistry and materials science due to their potential anti-cancer and antioxidant properties. This application note details a method for the selective synthesis of benzo[c]cinnoline through the photocatalytic reduction of 2,2'-dinitrobiphenyl. This process utilizes titanium dioxide (TiO<sub>2</sub>) as a photocatalyst under UV irradiation, offering a high-yield and selective synthetic route.

## Principle

The synthesis is based on the photocatalytic reduction of 2,2'-dinitrobiphenyl on the surface of TiO<sub>2</sub>. Upon UV light irradiation, TiO<sub>2</sub> generates electron-hole pairs. In an anaerobic environment and the presence of a hole scavenger (iso-propanol), the photogenerated electrons reduce the nitro groups of 2,2'-dinitrobiphenyl, leading to intramolecular cyclization and the formation of benzo[c]cinnoline.

## Data Presentation

The quantitative data for the photocatalytic synthesis of benzo[c]cinnoline is summarized in the table below.

Parameter	Value	Reference
Substrate	2,2'-dinitrobiphenyl	[1][2]
Substrate Amount	25 $\mu$ mol	[1][2]
Catalyst	P25-TiO <sub>2</sub>	[1][2]
Catalyst Loading	50 mg	[1][2]
Solvent	50% aqueous iso-propanol	[1][2]
Atmosphere	Argon	[1][2]
Light Source	UV light	[1][2]
Irradiation Time	20 hours	[1][2]
Benzo[c]cinnoline Yield	95% (23.8 $\mu$ mol)	[1][2]
Byproduct (2,2'-biphenyldiamine)	5%	[1][2]

## Experimental Protocols

### 1. Materials and Reagents

- 2,2'-dinitrobiphenyl
- P25-Titanium dioxide (TiO<sub>2</sub>)
- iso-propanol
- Deionized water
- Argon gas (high purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Benzo[c]cinnoline standard (for analytical purposes)

- 2,2'-biphenyldiamine standard (for analytical purposes)

## 2. Equipment

- Photoreactor equipped with a UV lamp
- Schlenk line or glovebox for inert atmosphere operations
- Reaction vessels (e.g., quartz tubes)
- Magnetic stirrer and stir bars
- Centrifuge
- Syringe filters (0.22  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system with a C18 column and UV detector
- Gas Chromatography-Mass Spectrometry (GC-MS) system
- Rotary evaporator

## 3. Experimental Procedure

### 3.1. Reaction Setup

- In a quartz reaction vessel, add 50 mg of P25-TiO<sub>2</sub>.
- Prepare a 50% aqueous iso-propanol solution.
- Dissolve 25  $\mu\text{mol}$  of 2,2'-dinitrobiphenyl in the 50% aqueous iso-propanol solution.
- Add the substrate solution to the reaction vessel containing the TiO<sub>2</sub> catalyst.
- Seal the reaction vessel and purge with argon gas for at least 30 minutes to ensure an inert atmosphere.
- Place the reaction vessel in the photoreactor equipped with a magnetic stirrer.

### 3.2. Photocatalytic Reaction

- Irradiate the reaction mixture with a UV lamp for 20 hours under continuous stirring.
- Maintain the reaction temperature at room temperature.

### 3.3. Product Analysis and Purification

- After 20 hours, turn off the UV lamp and stop the stirring.
- Take an aliquot of the reaction mixture and centrifuge it to separate the TiO<sub>2</sub> catalyst.
- Filter the supernatant through a 0.22 µm syringe filter.
- Analyze the filtrate by HPLC and GC-MS to determine the conversion of the starting material and the yield of benzo[c]cinnoline and any byproducts.
  - HPLC Conditions: C18 column (250 mm x 4.6 mm, 5 µm), eluent of 70% methanol and 30% water, flow rate of 1 mL/min, and UV detection at 254 nm.
- For product isolation, the remaining reaction mixture can be centrifuged, and the supernatant collected. The solvent can be removed under reduced pressure using a rotary evaporator. The resulting solid can be further purified by column chromatography.

## Visualizations

### Experimental Workflow

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## References

- 1. Photocatalytic Reduction of Nitro Organics over Illuminated Titanium Dioxide: Role of the TiO<sub>2</sub> Surface | Semantic Scholar [semanticscholar.org]

- 2. Selective formation of benzo[c]cinnoline by photocatalytic reduction of 2,2'-dinitrobiphenyl using TiO<sub>2</sub> and under UV light irradiation - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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